

# ZONYL FS-300: A Technical Guide to its Chemical Structure, Properties, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ZONYL FS-300

Cat. No.: B1180619

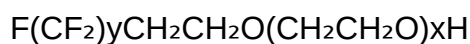
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**ZONYL FS-300** is a non-ionic, telomer-based fluorosurfactant known for its exceptional ability to reduce surface tension in aqueous systems.<sup>[1]</sup> Developed by DuPont, this surfactant is widely utilized in various industrial and research applications for its excellent wetting, spreading, and leveling properties.<sup>[1][2]</sup> It is a water-soluble and solvent-free formulation, making it compatible with a wide range of other surfactants.<sup>[1][3]</sup>

## Core Chemical Identity and Structure

**ZONYL FS-300** is not a single chemical entity but rather a mixture of ethoxylated fluorotelomer alcohols. Its general chemical structure is represented by the formula:



Where:

- $\text{F}(\text{CF}_2)_y$  constitutes the hydrophobic, perfluorinated "tail" of the surfactant. The synthesis process, known as telomerization, results in a distribution of fluorinated chain lengths. For commercial fluorotelomer ethoxylates like **ZONYL FS-300**, the perfluoroalkyl chain (composed of 'y'  $\text{CF}_2$  units) typically ranges from 6 to 10 carbon atoms.<sup>[4]</sup>
- $\text{CH}_2\text{CH}_2\text{O}(\text{CH}_2\text{CH}_2\text{O})_x\text{H}$  forms the hydrophilic, polyethylene glycol "head." The 'x' represents the number of ethylene oxide units, which also has a distribution, commonly between 0 and

13.[4]

The unique properties of **ZONYL FS-300** derive from the potent fluorophobic nature of its perfluorinated tail.[2] When added to water, these molecules migrate to the air-liquid interface, orienting their fluorocarbon tails away from the water. This forms a densely packed layer that disrupts the cohesive hydrogen bonds between water molecules, leading to a significant reduction in surface tension.[2]

## Physicochemical Properties

The quantitative properties of **ZONYL FS-300** are summarized in the table below. The product is typically supplied as a 40% by weight solution of the active surfactant in water.[3]

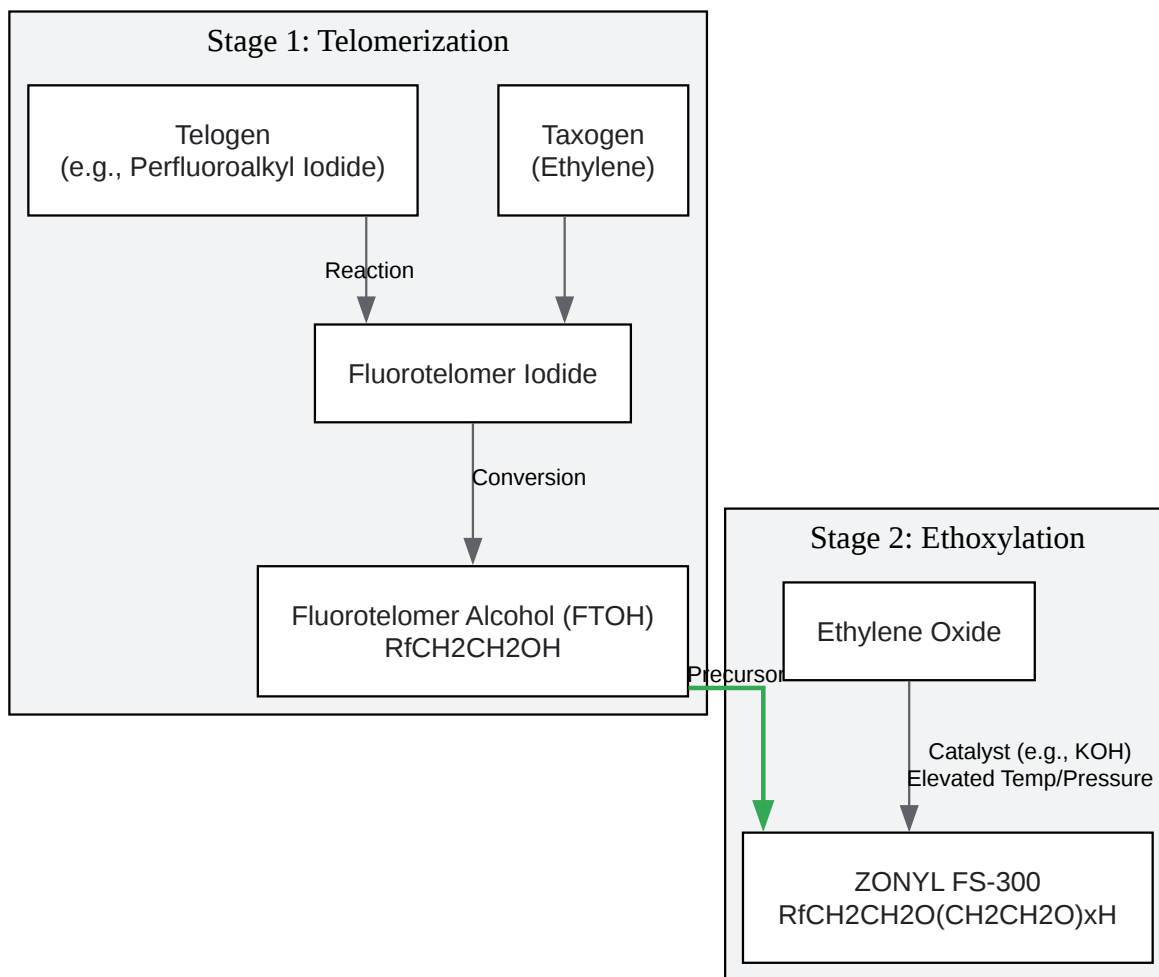
Property	Value	Source(s)
CAS Number	197664-69-0	[1]
Appearance	Clear yellow liquid	[3]
Type	Non-ionic Fluorosurfactant	[1][3]
Specific Gravity (at 25°C)	1.13	[3]
Density (at 20°C)	1.10 ± 0.05 g/mL	
Melting Point	-5 °C	
Boiling Point	100 °C (of aqueous solution)	
Critical Micelle Conc. (CMC)	0.9 µmol/L	[1]
Solubility	>40% in water; >2 wt% in IPA, methanol, acetone; 1 wt% in THF; Insoluble in toluene, n-heptane	[3]

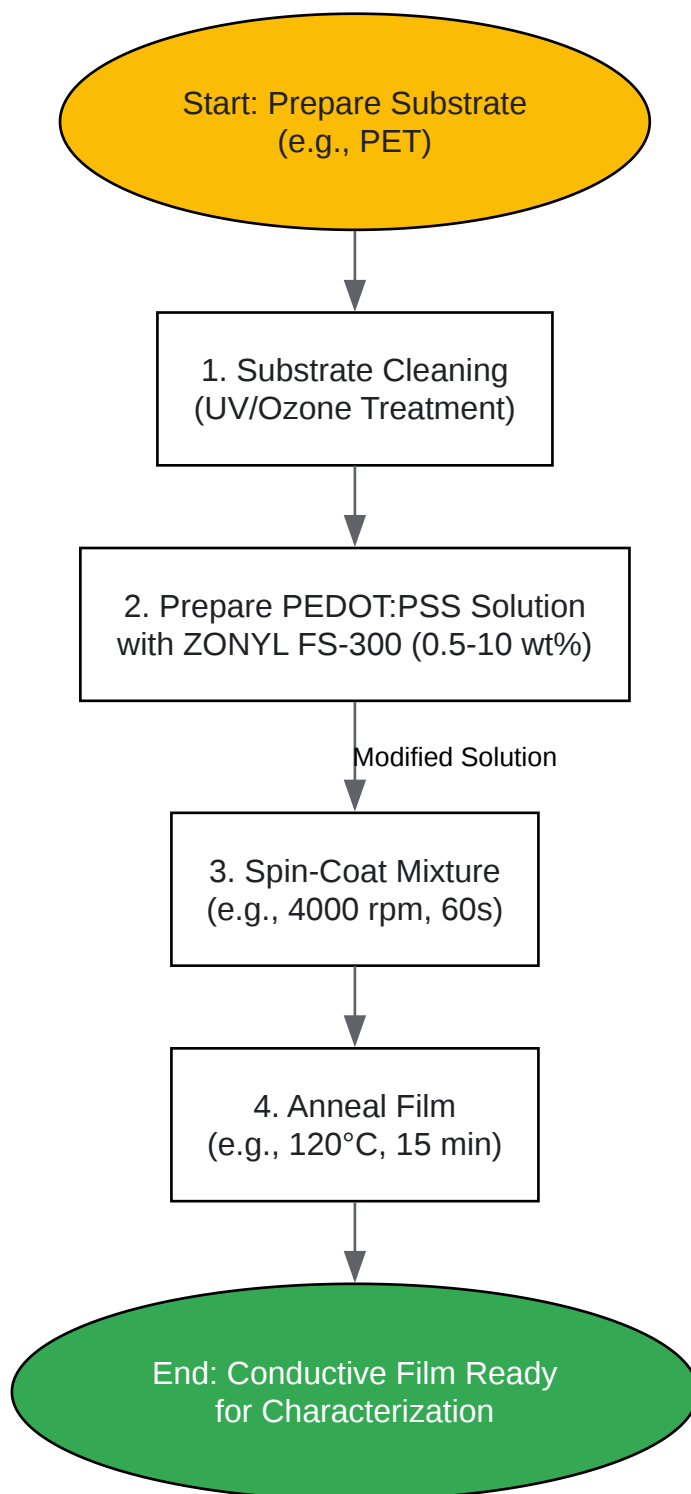
## Synthesis Pathway and Experimental Workflows

The production and application of **ZONYL FS-300** involve distinct chemical and procedural workflows. The following diagrams illustrate the general synthesis pathway and a common experimental protocol for one of its key applications.

## Synthesis of ZONYL FS-300

The synthesis is a two-stage process beginning with the creation of the fluorinated alcohol precursor, followed by the addition of the hydrophilic ethoxy chain.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy ZONYL FS-300 | 197664-69-0 [smolecule.com]
- 2. ZONYL FS-300 | 197664-69-0 | Benchchem [benchchem.com]
- 3. scribd.com [scribd.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [ZONYL FS-300: A Technical Guide to its Chemical Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180619#zonyl-fs-300-chemical-structure-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)